

1-Docosene molecular formula C₂₂H₄₄ explained

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Compound of Interest

Compound Name: 1-Docosene

CAS No.: 29730-67-4

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An In-depth Technical Guide to **1-Docosene** (C₂₂H₄₄) for Scientific Professionals

Abstract

1-Docosene (C₂₂H₄₄) is a long-chain alpha-olefin (LAO) characterized by a terminal double bond on a 22-carbon backbone. This guide provides a comprehensive technical overview of **1-docosene**, designed for researchers, scientists, and professionals in drug development and material science. We will delve into its molecular structure, physicochemical properties, industrial synthesis, and key chemical reactions. Furthermore, this guide explores its applications, ranging from its role as a comonomer in polymer manufacturing to its emerging significance in specialty chemicals and potential biocompatible systems. Methodologies for its characterization and critical safety protocols are also detailed, providing a holistic reference for laboratory and industrial applications.

Unveiling 1-Docosene: Molecular Structure and Isomerism

The molecular formula C₂₂H₄₄ represents numerous isomers of docosene. However, the "1-" prefix in **1-docosene**, also known by its IUPAC name docos-1-ene, definitively identifies it as a linear alpha-olefin (LAO).[1][2] This classification is critical as the position of the carbon-carbon double bond dictates the molecule's reactivity and subsequent industrial utility.

The key structural feature of **1-docosene** is the vinyl group (-CH=CH₂) at the terminus of a long, saturated 20-carbon alkyl chain.[3] This terminal unsaturation is the primary site for chemical modification, making **1-docosene** a valuable precursor in chemical synthesis. Its molecular weight is approximately 308.59 g/mol.[2][4]

Caption: Molecular structure of **1-Docosene**.

Physicochemical Properties: A Data-Driven Summary

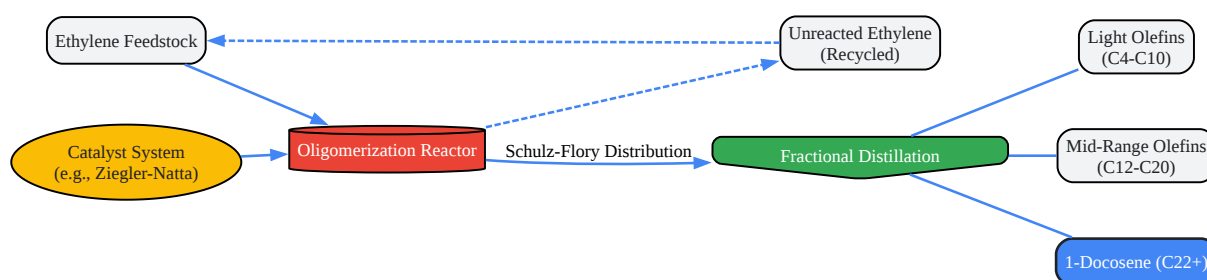
The physical properties of **1-docosene** are primarily governed by its long, nonpolar aliphatic chain. It is a waxy solid at room temperature, a characteristic of long-chain hydrocarbons.[5] Its high molecular weight results in a high boiling point and very low water solubility.[6][7] These properties are crucial for its application in lubricants and as a hydrophobic component in formulations.

Property	Value	Unit	Source(s)
Molecular Formula	C ₂₂ H ₄₄	-	[1][2]
Molecular Weight	308.58 - 308.59	g/mol	[1][4]
CAS Number	1599-67-3	-	[1][4][5][8]
Appearance	Solid or semi-solid	-	[5]
Melting Point	38	°C	[7][9]
Normal Boiling Point	367	°C	[7]
Boiling Point	174-178 @ 6.4 Torr	°C	[9]
Water Solubility	1.4e-05	g/L	[6]
LogP (Octanol/Water)	10.08	-	[6]

Industrial Synthesis: Ethylene Oligomerization

The primary industrial route for producing **1-docosene** and other linear alpha-olefins is the catalytic oligomerization of ethylene.[10] This process involves the controlled, step-wise addition of ethylene monomers to a growing hydrocarbon chain. The choice of catalyst and reaction conditions is paramount as it dictates the chain length distribution of the resulting alpha-olefins.

Ziegler-Natta catalysts are frequently employed for this purpose.[11] The process is engineered to favor the production of specific chain lengths, which are then separated through fractional distillation.



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Caption: Industrial production of **1-Docosene** via ethylene oligomerization.

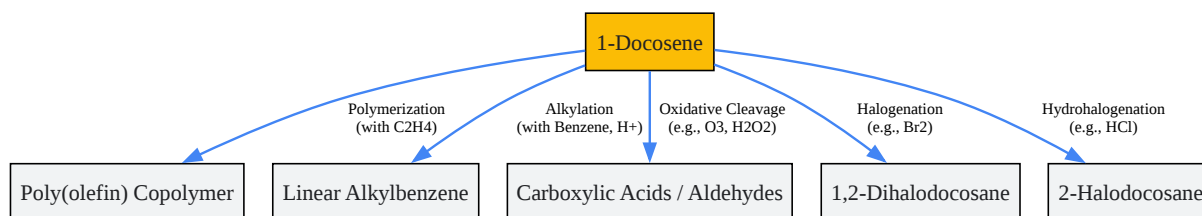
Chemical Reactivity and Key Transformations

The reactivity of **1-docosene** is centered on its terminal double bond, making it a versatile building block for a wide range of derivatives. As a typical alpha-olefin, it undergoes several characteristic addition reactions.

- Polymerization: **1-docosene** can be used as a comonomer with ethylene or other olefins to produce specialized polymers like linear low-density polyethylene (LLDPE). The long C20

side chain acts as a branching agent, disrupting the polymer's crystalline structure to control density and improve mechanical properties.[11]

- Alkylation: In the presence of an acid catalyst, **1-docosene** can alkylate aromatic compounds, a reaction used to produce linear alkylbenzenes, which are precursors for surfactants.[12]
- Oxidative Cleavage: The double bond can be cleaved using strong oxidizing agents to form shorter-chain carboxylic acids and aldehydes.[13][14] This is a powerful synthetic tool for producing dicarboxylic acids or other functionalized molecules.
- Halogenation: Chlorine and bromine readily add across the double bond to form 1,2-dihalodocosenes.[12]
- Hydrohalogenation: The addition of hydrogen halides like HCl proceeds via a Markovnikov addition to yield a secondary alkyl halide.[12]



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Caption: Key chemical reactions of **1-Docosene**.

Applications in Research and Industry

While often grouped with other LAOs, **1-docosene's** specific chain length imparts properties that make it suitable for specialized applications.

- Polymers and Plastics: Its primary use is as a comonomer in the production of polyethylene, where its long side chain modifies the final polymer's properties.[11]

- Lubricants and Drilling Fluids: **1-docosene** can be oligomerized to form poly-alpha-olefins (PAOs).[15][16] These synthetic hydrocarbons are prized as high-performance base oils for lubricants and functional fluids due to their excellent thermal stability and viscosity characteristics.
- Surfactants and Detergents: Through alkylation and subsequent sulfonation, **1-docosene** can be converted into surfactants used in industrial cleaning agents.
- Bioactivity and Drug Development Potential: Research has identified **1-docosene** in various plant extracts and has noted its potential antibacterial activities.[17] While direct application in drug development is not widespread, its status as a human metabolite and its hydrophobic, lipid-like nature make it a molecule of interest for formulation science, potentially as a component in lipid-based drug delivery systems or as a starting material for synthesizing novel excipients.[2][6]

Analytical Characterization Protocol: GC-MS

The identification and quantification of **1-docosene**, especially within a complex mixture of other hydrocarbons, is reliably achieved using Gas Chromatography-Mass Spectrometry (GC-MS).[1][18][19]

Objective: To confirm the identity and purity of a **1-docosene** sample.

Methodology:

- Sample Preparation:
 - Accurately weigh approximately 10 mg of the **1-docosene** sample.
 - Dissolve the sample in 10 mL of a high-purity volatile solvent (e.g., hexane or dichloromethane) in a volumetric flask. This creates a 1 mg/mL stock solution.
 - Perform a serial dilution to obtain a working concentration suitable for GC-MS analysis (e.g., 10-100 µg/mL).
- Instrumentation (Typical Parameters):
 - Gas Chromatograph (GC):

- Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 μ m) is ideal for separating hydrocarbons based on boiling point.
- Injector: Split/splitless injector, operated in split mode (e.g., 50:1 split ratio) at 280 °C.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: Increase at 10 °C/min to 300 °C.
 - Final hold: Hold at 300 °C for 10 minutes.
- Mass Spectrometer (MS):
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Scan Range: m/z 40-500.
- Data Analysis:
 - Retention Time: The retention time of the major peak in the chromatogram should be compared to that of a certified **1-docosene** reference standard analyzed under identical conditions.
 - Mass Spectrum: The mass spectrum of the eluting peak should be extracted and compared to a reference library (e.g., NIST). The spectrum will show a molecular ion peak (M⁺) at m/z 308, along with a characteristic fragmentation pattern for a long-chain alpha-olefin.[8]

Trustworthiness of Protocol: This protocol is self-validating through the dual confirmation of retention time and mass spectral fragmentation pattern against a known standard. The use of a

high-resolution capillary column ensures efficient separation from isomers and impurities, while EI mass spectrometry provides a reproducible fragmentation "fingerprint" for positive identification.

Safety and Handling

According to its Safety Data Sheet (SDS), **1-docosene** presents a specific and significant hazard.

- Primary Hazard: May be fatal if swallowed and enters airways (Aspiration Hazard, H304).[5][20]
- Handling:
 - Handle in a well-ventilated area.[20]
 - Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
 - Avoid ingestion and inhalation. If swallowed, do NOT induce vomiting and seek immediate medical attention.[20]
- Storage:
 - Store in a tightly closed container in a dry, cool place.[5][20]
 - Keep away from strong oxidizing agents, as these can react exothermically with the double bond.[20]

Conclusion

1-Docosene is a significant industrial chemical whose value is derived directly from its molecular structure: a long aliphatic chain coupled with a reactive terminal double bond. This combination allows it to serve as a versatile building block for polymers, lubricants, and surfactants. While its direct role in pharmaceuticals is currently limited, its inherent biocompatibility and presence as a natural metabolite suggest potential for future applications in drug delivery and formulation science. A thorough understanding of its properties, synthesis,

and reactivity is essential for any scientist or researcher aiming to leverage this long-chain alpha-olefin in novel applications.

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